ARD-2128: A Technical Guide to Targeted Androgen Receptor Degradation

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ARD-2128*
Cat. No.:	*B10829399*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

The androgen receptor (AR) is a critical driver of prostate cancer progression. While therapies targeting AR have been a cornerstone of treatment, resistance mechanisms, often involving AR overexpression or mutation, remain a significant clinical challenge. Targeted protein degradation offers a novel therapeutic modality to overcome these limitations. Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules that harness the cell's ubiquitin-proteasome system to induce the degradation of specific proteins. **ARD-2128** is a potent and orally bioavailable PROTAC designed to selectively degrade the androgen receptor, showing promise in preclinical models of prostate cancer.[1][2] This technical guide provides a comprehensive overview of **ARD-2128**, including its mechanism of action, preclinical data, and detailed experimental protocols relevant to its characterization.

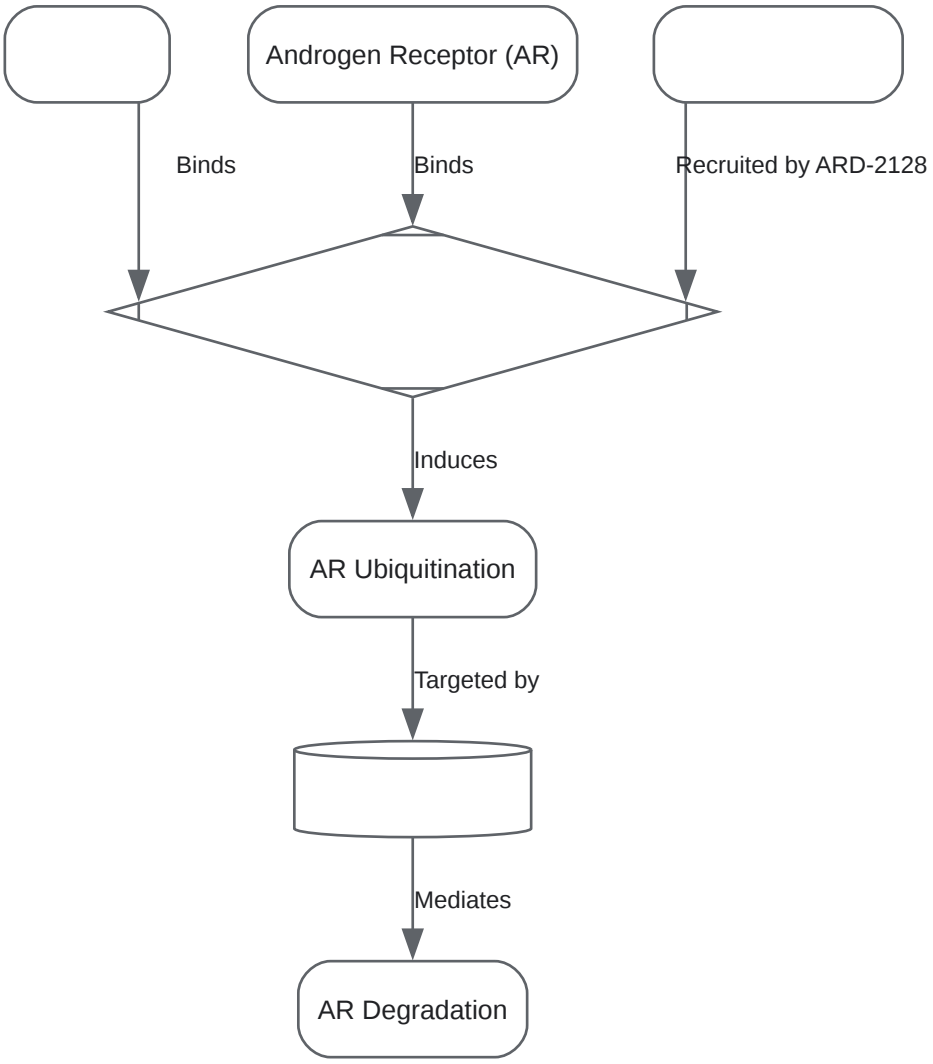
Mechanism of Action

ARD-2128 is a heterobifunctional molecule composed of a ligand that binds to the androgen receptor and another ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.[3] This binding induces the formation of a ternary complex between the AR and the CRBN E3 ligase.

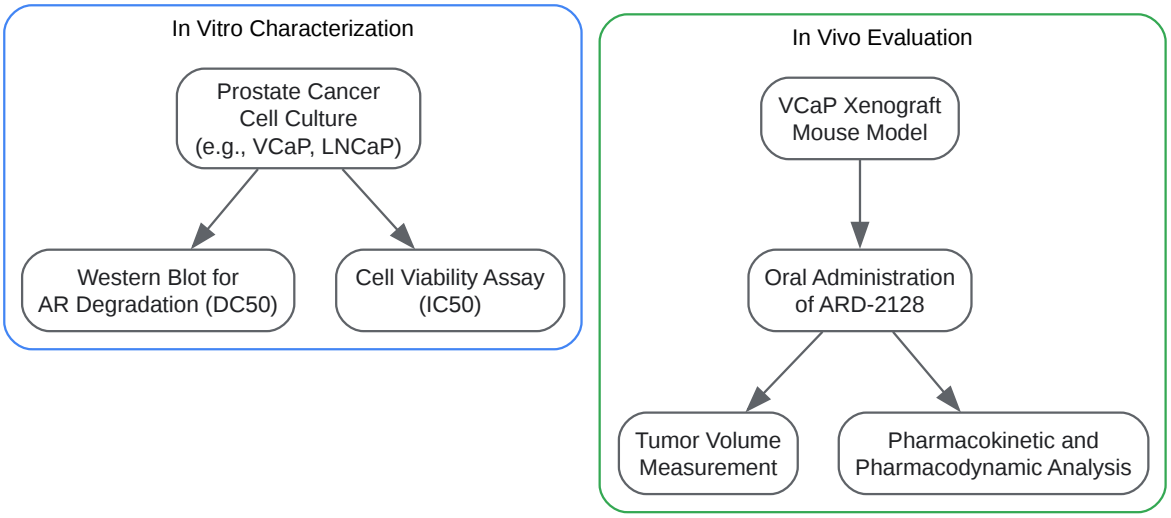
© 2026 BenchChem. All rights reserved.

[4] This proximity facilitates the ubiquitination of the AR, marking it for degradation by the 26S proteasome.[4] By removing the AR protein entirely, rather than just inhibiting its function, **ARD-2128** can potentially overcome resistance mechanisms associated with AR overexpression and mutations.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. xenograft.org [xenograft.org]
- 3. Cell Viability Assay with 3D Prostate Tumor Spheroids | Springer Nature Experiments [experiments.springernature.com]
- 4. herabiolabs.com [herabiolabs.com]

- To cite this document: BenchChem. [ARD-2128: A Technical Guide to Targeted Androgen Receptor Degradation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829399/docs#ard-2128-a-technical-guide-to-targeted-androgen-receptor-degradation]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.